

# Essential Guide to the Proper Disposal of GPR120 Agonist 2

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## Compound of Interest

Compound Name: GPR120 Agonist 2

Cat. No.: B608918

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This guide provides essential safety and logistical information for the proper disposal of **GPR120 Agonist 2**, a compound utilized by researchers, scientists, and drug development professionals. Adherence to these procedures is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. While **GPR120 Agonist 2** is not classified as a hazardous substance or mixture according to the provided Safety Data Sheet (SDS), it is imperative to follow standard laboratory safety protocols when handling and disposing of this and any chemical compound.<sup>[1]</sup>

## Chemical and Physical Properties

A summary of the key quantitative data for **GPR120 Agonist 2** is presented below. This information is vital for safe handling and in determining appropriate disposal methods.

Property	Value	Source
Molecular Formula	C22H25ClO4	MedChemExpress[1]
Molecular Weight	388.88 g/mol	MedChemExpress[1]
CAS Number	1234844-11-1	MedChemExpress[1]
Appearance	White to off-white solid	MedChemExpress
Solubility	DMSO: ≥ 50 mg/mL (128.57 mM)	MedChemExpress
Storage (Powder)	-20°C for 3 years	TargetMol[2]
Storage (In Solvent)	-80°C for 1 year	TargetMol[2]

## Experimental Protocol: Disposal Procedure

The following step-by-step protocol outlines the recommended procedure for the disposal of **GPR120 Agonist 2**. This protocol is based on the information from the Safety Data Sheet and general best practices for laboratory chemical waste management.[1][3]

1. Personal Protective Equipment (PPE): Before handling the compound, ensure appropriate PPE is worn. This includes:

- Chemical-resistant gloves (e.g., nitrile)
- Safety glasses or goggles
- Laboratory coat

2. Waste Segregation:

- Do not mix **GPR120 Agonist 2** waste with other chemical waste streams unless compatibility has been verified.
- Maintain separate, clearly labeled waste containers for solid and liquid waste.

3. Solid Waste Disposal:

- Empty Containers: Unless properly decontaminated, empty containers that held **GPR120 Agonist 2** should be treated as chemical waste.[3] Triple-rinse the container with a suitable solvent. The first rinsate must be collected as hazardous waste. Subsequent rinses may be permissible for drain disposal depending on local regulations; however, collecting all rinses as hazardous waste is the most cautious approach.[3] After thorough rinsing and air-drying, deface all labels before disposing of the container as regular solid waste or recycling.[3]
- Contaminated Materials: Any materials, such as weighing paper or pipette tips, that have come into contact with **GPR120 Agonist 2** should be placed in a designated, sealed, and clearly labeled solid chemical waste container.

#### 4. Liquid Waste Disposal:

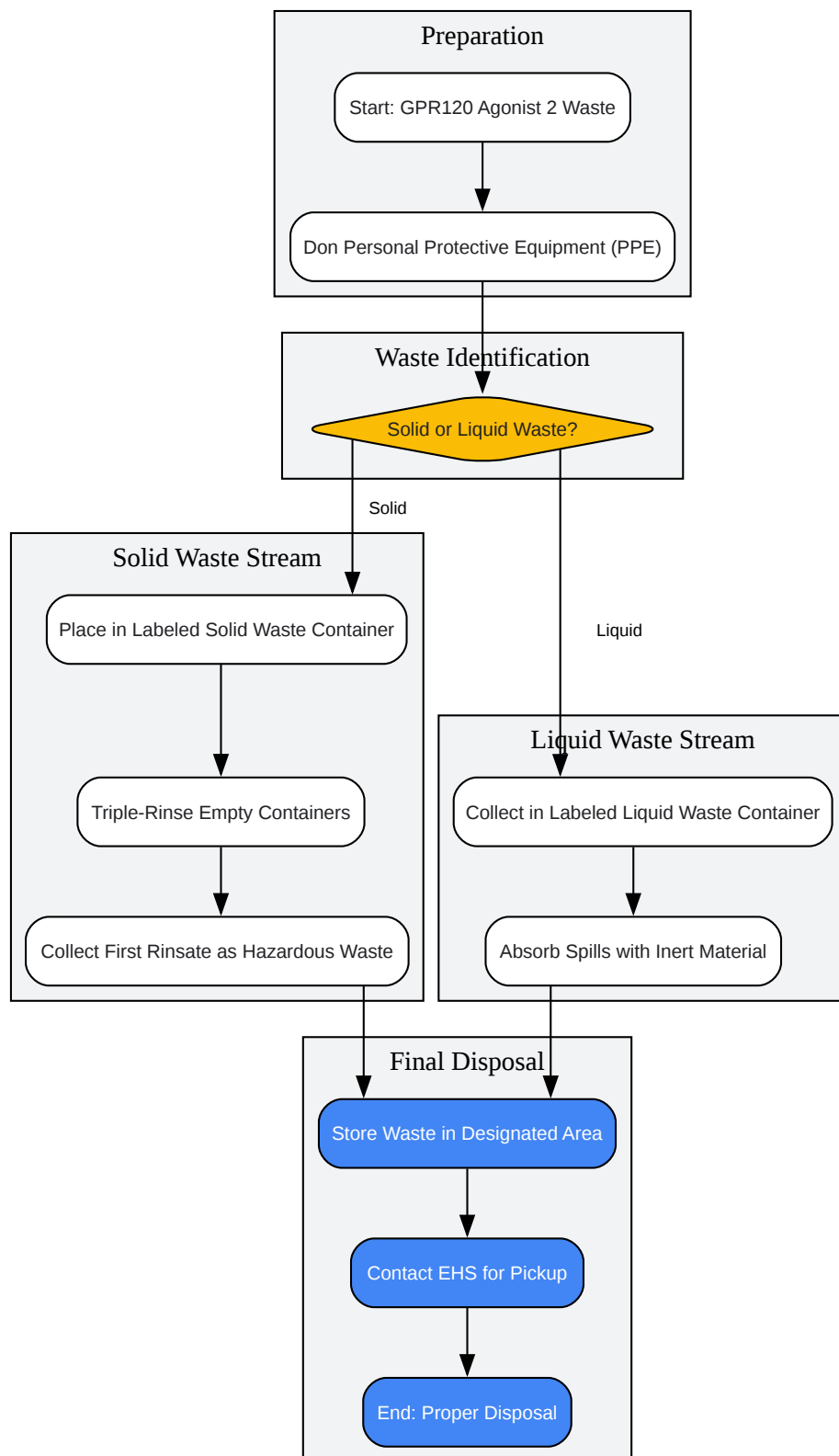
- Unused Solutions: Unused solutions of **GPR120 Agonist 2** should be collected in a designated, leak-proof, and chemically compatible liquid waste container.[3] The container must be clearly labeled with the contents, including the name of the compound and the solvent used.
- Accidental Spills: In the event of a spill, absorb the liquid with a non-combustible material such as diatomite or other finely-powdered liquid-binding material.[1] Carefully collect the absorbed material and any contaminated surfaces into a sealable, properly labeled hazardous waste container.[3] Clean the spill area with a suitable solvent or detergent, and collect all cleaning materials for disposal as hazardous waste.[3]
- Environmental Precautions: Prevent the compound and its solutions from entering drains or water courses.[1]

#### 5. Final Disposal:

- Store waste containers in a designated, secure area away from incompatible materials.
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and final disposal of the chemical waste.[3]

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **GPR120 Agonist 2**.



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Caption: Disposal workflow for **GPR120 Agonist 2**.

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## References

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